

Navigating the Predictive Landscape: A Comparative Analysis of 2-Chlorohexadecane Properties

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Compound of Interest

Compound Name: Hexadecane, 2-chloro-

Cat. No.: B15485014

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For researchers, scientists, and professionals in drug development, the accurate prediction of a molecule's physicochemical properties is a cornerstone of efficient and effective research. This guide provides a comparative analysis of the predicted properties of 2-chlorohexadecane. Due to a lack of available experimental data for 2-chlorohexadecane, this guide will also present a comparison of predicted and experimental values for its structural isomer, 1-chlorohexadecane, to serve as a valuable reference point.

Unveiling the Properties: A Tale of Two Isomers

The accurate prediction of a compound's behavior is crucial for its application and synthesis. In the case of 2-chlorohexadecane, while experimental data is not readily available in published literature, computational models provide valuable estimates of its key physicochemical properties. To ground these predictions in a real-world context, we can examine the closely related isomer, 1-chlorohexadecane, for which experimental data is accessible.

Below is a summary of the predicted properties for 2-chlorohexadecane and a comparison of the predicted versus experimental properties for 1-chlorohexadecane.

Table 1: Predicted Physicochemical Properties of 2-Chlorohexadecane

Property	Predicted Value
Molecular Formula	C16H33Cl[1]
Molecular Weight	260.89 g/mol
Boiling Point	326.9°C at 760 mmHg[2]
Melting Point	17.9°C (estimate)[2]
Density	0.857 g/cm ³ [2]
Refractive Index	1.4467 (estimate)[2]
Vapor Pressure	0.000398 mmHg at 25°C[2]
Flash Point	139.6°C[2]
LogP	6.70490[2]

Table 2: Correlation of Experimental and Predicted Properties of 1-Chlorohexadecane

Property	Experimental Value	Predicted Value
Molecular Formula	C16H33Cl[3]	C16H33Cl
Molecular Weight	260.89 g/mol [3]	260.89 g/mol
Boiling Point	149°C at 1 mmHg[4][5]	322°C at 760 mmHg[3]
Melting Point	8-14°C[4][5]	8°C[3]
Density	0.865 g/mL at 25°C[4]	0.865 g/cm ³ [3]
Refractive Index	n ₂₀ /D 1.449	-
Vapor Pressure	129 mmHg at 21°C[4]	-
Flash Point	>230°F (>110°C)	136°C[3]

The "How-To": Experimental Protocols

The determination of these physicochemical properties relies on established laboratory techniques. Below are detailed methodologies for the key experiments.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common method for its determination is the distillation method.

Protocol:

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** The liquid sample (e.g., 1-chlorohexadecane) is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises into the distillation head.
- **Temperature Reading:** The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation head. The temperature is recorded when it stabilizes, which indicates the boiling point of the substance.
- **Condensation:** The vapor then passes into the condenser, where it is cooled by circulating water and condenses back into a liquid.
- **Collection:** The condensed liquid, or distillate, is collected in the receiving flask.

Melting Point Determination

The melting point is the temperature at which a solid turns into a liquid. It is a sharp, well-defined temperature for a pure substance.

Protocol:

- **Sample Preparation:** A small amount of the solid sample is finely ground and packed into a capillary tube.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block and a thermometer.

- **Heating:** The block is heated slowly and steadily.
- **Observation:** The sample is observed through a magnifying lens.
- **Temperature Range:** The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded. This range is the melting point of the substance.

Density Determination

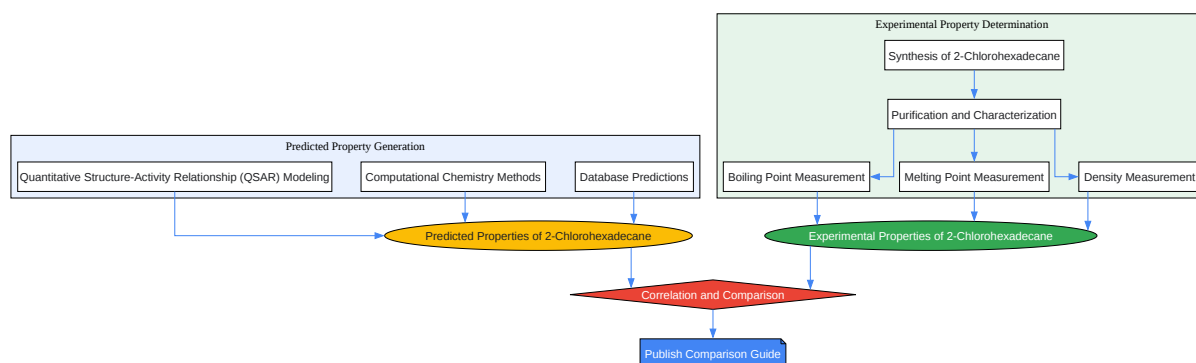
Density is the mass of a substance per unit volume. For a liquid, it can be determined using a pycnometer or a hydrometer.

Protocol (using a pycnometer):

- **Weighing the Pycnometer:** An empty, clean, and dry pycnometer is accurately weighed.
- **Filling the Pycnometer:** The pycnometer is filled with the liquid sample, ensuring there are no air bubbles.
- **Weighing the Filled Pycnometer:** The filled pycnometer is weighed.
- **Volume Determination:** The pycnometer is emptied, cleaned, and filled with a reference substance of known density (e.g., distilled water) at a specific temperature. The filled pycnometer is weighed again. The volume of the pycnometer can be calculated from the mass and density of the reference substance.
- **Density Calculation:** The density of the sample is calculated by dividing the mass of the sample (weight of filled pycnometer - weight of empty pycnometer) by the volume of the pycnometer.

Visualizing the Workflow

To understand the logical flow of comparing experimental and predicted properties, the following diagram illustrates the key steps involved.



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